

An In-depth Technical Guide to 4-(Indolin-5-yl)morpholine

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Compound of Interest

Compound Name:	4-(Indolin-5-yl)morpholine hydrochloride
CAS No.:	1646152-53-5
Cat. No.:	B3028171

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of 4-(Indolin-5-yl)morpholine, a heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to the limited availability of data for this specific molecule in major chemical databases, this document synthesizes information from analogous structures and established synthetic methodologies to provide a robust and scientifically grounded resource.

Introduction: The Significance of the Indoline-Morpholine Scaffold

The indoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous natural products and synthetic compounds with a wide array of biological activities, including antitumor, antibacterial, and anti-inflammatory properties.^[1] Similarly, the morpholine ring is a common feature in many approved drugs, valued for its ability to improve

physicochemical properties such as solubility and metabolic stability.[2][3] The combination of these two moieties in 4-(Indolin-5-yl)morpholine suggests a molecule with potential for modulation of various biological targets. This guide will delve into the chemical identity, a plausible and detailed synthetic route, and the expected physicochemical properties of this compound.

Molecular Identity and Physicochemical Properties

Based on the constituent indoline and morpholine fragments, the molecular formula and weight of 4-(Indolin-5-yl)morpholine have been calculated.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ N ₂ O	Calculated
Molecular Weight	204.27 g/mol	Calculated
IUPAC Name	4-(2,3-dihydro-1H-indol-5-yl)morpholine	
Canonical SMILES	<chem>C1CN(CCO1)C2=CC3=C(CCN3)C=C2</chem>	
Physical Form	Expected to be a solid at room temperature	Inferred
Solubility	Expected to have good solubility in organic solvents like DMSO and methanol	Inferred

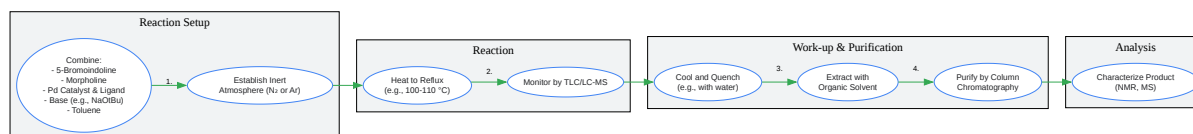
Synthetic Protocol: Buchwald-Hartwig Amination

A robust and widely applicable method for the synthesis of 4-(Indolin-5-yl)morpholine is the palladium-catalyzed Buchwald-Hartwig amination.[4][5][6] This cross-coupling reaction provides an efficient means of forming the C-N bond between the indoline ring and the morpholine nitrogen.

Reaction Principle

The Buchwald-Hartwig amination involves the oxidative addition of an aryl halide (in this case, 5-bromoindoline) to a palladium(0) complex. Subsequent coordination of the amine (morpholine) and deprotonation by a base leads to the formation of a palladium-amido complex. Reductive elimination from this complex yields the desired arylamine product and regenerates the palladium(0) catalyst.[6]

Experimental Workflow



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Caption: Workflow for the synthesis of 4-(Indolin-5-yl)morpholine.

Detailed Step-by-Step Methodology

- **Reagent Preparation:** To an oven-dried Schlenk flask, add 5-bromoindoline (1.0 eq), a palladium catalyst such as Pd₂(dba)₃ (0.01-0.05 eq), a suitable phosphine ligand like XPhos or BrettPhos (0.02-0.10 eq), and a base, typically sodium tert-butoxide (1.2-2.0 eq).
- **Inert Atmosphere:** Seal the flask and evacuate and backfill with an inert gas (e.g., nitrogen or argon) three times.
- **Solvent and Amine Addition:** Under a positive pressure of inert gas, add anhydrous toluene as the solvent, followed by morpholine (1.1-1.5 eq).
- **Reaction:** Heat the reaction mixture to reflux (typically 100-110 °C) and stir until the starting material is consumed, as monitored by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).

- **Work-up:** Cool the reaction mixture to room temperature and quench with water. Extract the aqueous layer with an organic solvent such as ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel to afford 4-(Indolin-5-yl)morpholine.
- **Characterization:** Confirm the structure and purity of the final compound using ^1H NMR, ^{13}C NMR, and high-resolution mass spectrometry (HRMS).

Potential Applications in Drug Discovery

The 4-(Indolin-5-yl)morpholine scaffold holds promise for the development of novel therapeutic agents. The indoline moiety is a key component of several kinase inhibitors, and the morpholine group can enhance drug-like properties.^[7] Further investigation into the biological activity of this compound could uncover potential applications in areas such as oncology, neurodegenerative diseases, and infectious diseases.

Safety and Handling

While specific toxicity data for 4-(Indolin-5-yl)morpholine is not available, it should be handled with the standard precautions for laboratory chemicals. It is advisable to wear personal protective equipment, including safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood.

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